

An In-depth Technical Guide on N-Methoxyanhydrovobasinediol

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Compound of Interest

Compound Name: *N-Methoxyanhydrovobasinediol*

Cat. No.: B15589612

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Introduction

N-Methoxyanhydrovobasinediol is a naturally occurring indole alkaloid that has been isolated from *Gelsemium elegans*, a plant belonging to the Apocynaceae family. This family of plants is known for producing a wide array of biologically active alkaloids, many of which have demonstrated potential pharmacological effects, including anti-inflammatory and anticancer properties. Research into the constituents of *Gelsemium elegans* has revealed a complex mixture of alkaloids that are believed to modulate various biochemical pathways. While specific quantitative data on the biological activity of **N-Methoxyanhydrovobasinediol** is limited in publicly available literature, this guide synthesizes the existing knowledge on its chemical properties, its natural source, and the broader biological activities associated with the plant and its alkaloid constituents.

Chemical and Physical Properties

Property	Value
Chemical Formula	C ₂₁ H ₂₆ N ₂ O ₂
Molecular Weight	338.4 g/mol
Class	Indole Alkaloid
Natural Source	<i>Gelsemium elegans</i> (Apocynaceae)

Putative Biological Activities and Lack of Quantitative Data

Alkaloids from *Gelsemium elegans* have been investigated for their potential anti-inflammatory and anticancer activities. These compounds are thought to interact with specific cellular receptors and enzymes, thereby modulating biochemical pathways crucial for cellular homeostasis. However, specific quantitative data, such as IC₅₀ or K_i values for **N-Methoxyanhydrovobasinediol**, are not readily available in the current scientific literature. The data presented below is for the total alkaloid extracts or other specific alkaloids isolated from *Gelsemium elegans* and should be interpreted with caution as they do not directly represent the activity of **N-Methoxyanhydrovobasinediol**.

Table 1: Cytotoxicity Data for Alkaloids Isolated from *Gelsemium elegans*

Compound/Extract	Cell Line	IC ₅₀ (μM)	Reference
Gelsebamine	A-549 (Human Lung Adenocarcinoma)	Not specified as selective inhibition	[1]
Gelsebanine	P388, HL-60, A-549, BEL-7402	Not specified as active	[1]
14α-hydroxyelegansamine	P388, HL-60, A-549, BEL-7402	Not specified as active	[1]
14α-hydroxygelsamydine	P388, HL-60, A-549, BEL-7402	Not specified as active	[1]

Note: The study reporting the isolation of **N-Methoxyanhydrovobasinediol** along with these compounds did not provide specific cytotoxicity data for **N-Methoxyanhydrovobasinediol** itself.

Experimental Protocols

Due to the absence of specific published experimental protocols for the biological evaluation of **N-Methoxyanhydrovobasinediol**, a general methodology for the isolation of alkaloids from

Gelsemium elegans is provided below. This can serve as a foundational protocol for obtaining the compound for further study.

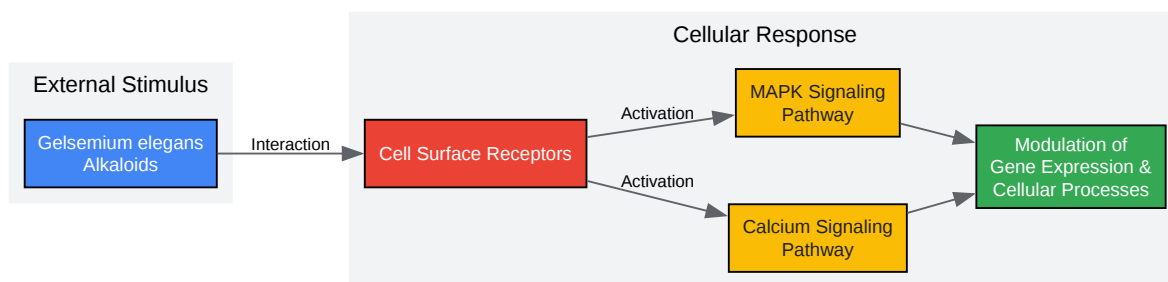
Protocol: Isolation of Alkaloids from Gelsemium elegans

- Plant Material Extraction:
 - Air-dried and powdered stems and leaves of Gelsemium elegans are extracted with ethanol at room temperature.
 - The ethanol extract is concentrated under reduced pressure to yield a crude extract.
- Acid-Base Partitioning:
 - The crude extract is suspended in an acidic aqueous solution (e.g., 2% HCl) and filtered.
 - The acidic solution is then basified (e.g., with NH₄OH to pH 9-10) and extracted with an organic solvent such as chloroform or ethyl acetate.
 - The organic layer, containing the total alkaloids, is collected and concentrated.
- Chromatographic Separation:
 - The total alkaloid extract is subjected to column chromatography on silica gel.
 - A gradient elution system (e.g., chloroform-methanol) is used to separate the different alkaloid fractions.
 - Fractions are monitored by thin-layer chromatography (TLC).
- Purification:
 - Fractions containing compounds of interest are further purified using preparative high-performance liquid chromatography (HPLC) to yield pure alkaloids, including **N-Methoxyanhydrovobasinediol**.
- Structure Elucidation:

- The structure of the isolated compound is confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Potential Signaling Pathways

While the specific signaling pathways modulated by **N-Methoxyanhydrovobasinediol** are unknown, studies on the total alkaloid extracts of *Gelsemium elegans* suggest potential involvement of key cellular signaling cascades in its toxic and therapeutic effects. Network pharmacology studies have implicated pathways such as the MAPK signaling pathway and calcium signaling pathway.

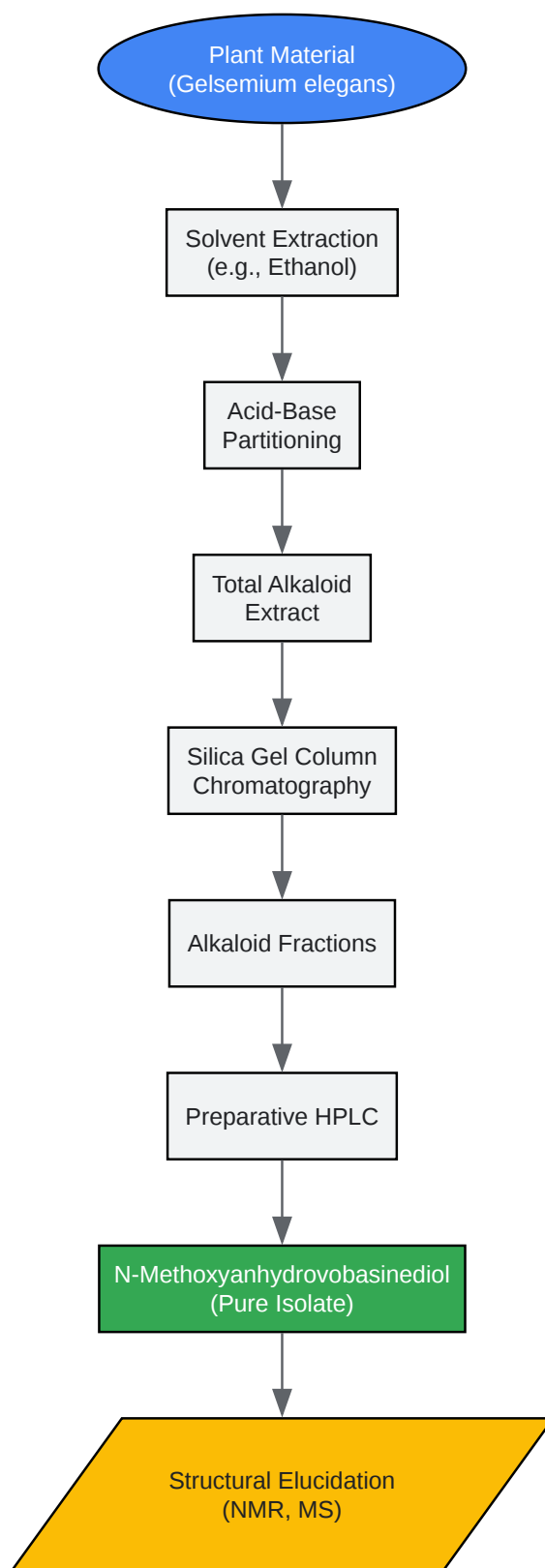


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Caption: Putative signaling pathways modulated by *Gelsemium elegans* alkaloids.

Experimental Workflow for Isolation and Characterization

The general workflow for isolating and identifying **N-Methoxyanhydrovobasinediol** and other alkaloids from its natural source is a multi-step process that combines extraction, separation, and analytical techniques.



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Caption: General experimental workflow for the isolation of **N-Methoxyanhydrovobasinediol**.

Conclusion and Future Directions

N-Methoxyanhydrovobasinediol remains a poorly characterized indole alkaloid with potential for interesting biological activities, given its origin from the medicinally and toxically significant plant *Gelsemium elegans*. The primary challenge for the research community is the lack of specific data on its bioactivity. Future research should focus on the targeted isolation of this compound in sufficient quantities to perform comprehensive in vitro and in vivo studies. Elucidating its specific molecular targets and its effects on cellular signaling pathways will be crucial in determining its potential as a lead compound for drug development. The protocols and general knowledge presented in this guide provide a starting point for researchers to embark on a more detailed investigation of **N-Methoxyanhydrovobasinediol**.

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References

- 1. researchgate.net [researchgate.net]
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